

Technical Guide: Safety & Handling of 3-Iodo-6-methoxy-2-methylpyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-iodo-6-methoxy-2-methylpyridine

CAS No.: 1092978-55-6

Cat. No.: B6228821

[Get Quote](#)

Executive Summary & Chemical Identity

3-iodo-6-methoxy-2-methylpyridine is a high-value halogenated heterocyclic building block, primarily utilized in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig). Its structural utility stems from the orthogonal reactivity of the C-I bond (highly reactive) versus the pyridine core.

However, this utility introduces specific stability challenges. The C-I bond is prone to homolytic cleavage under UV/visible light, and the electron-rich methoxy-pyridine system can degrade if exposed to atmospheric oxygen over prolonged periods.

Property	Data
CAS Number	1092978-55-6
IUPAC Name	3-iodo-6-methoxy-2-methylpyridine
SMILES	<chem>COC1ccc(I)c(C)n1</chem>
Molecular Weight	249.05 g/mol
Physical State	Low-Melting Solid or Liquid (Dependent on purity/temperature)
Solubility	Soluble in DCM, THF, EtOAc, DMSO; sparingly soluble in water. ^[1]

Hazard Identification & Toxicology (GHS)

While often classified under generic "Irritant" codes, the presence of the iodine and the pyridine core necessitates a higher tier of caution regarding sensitization and potential thyroid effects upon chronic exposure.

Core GHS Classifications

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.
- Note: Treat as Potentially Toxic (H301/H311) by analogy to other low-molecular-weight halogenated pyridines until specific LD50 data is verified.

Specific Target Organ Toxicity (STOT)

- Thyroid: Organic iodides can impact thyroid function if absorbed in significant quantities.
- Respiratory: Pyridine vapors are distinct respiratory irritants; the methoxy substituent may modulate volatility but does not eliminate inhalation risk.

Physicochemical Stability & Reactivity

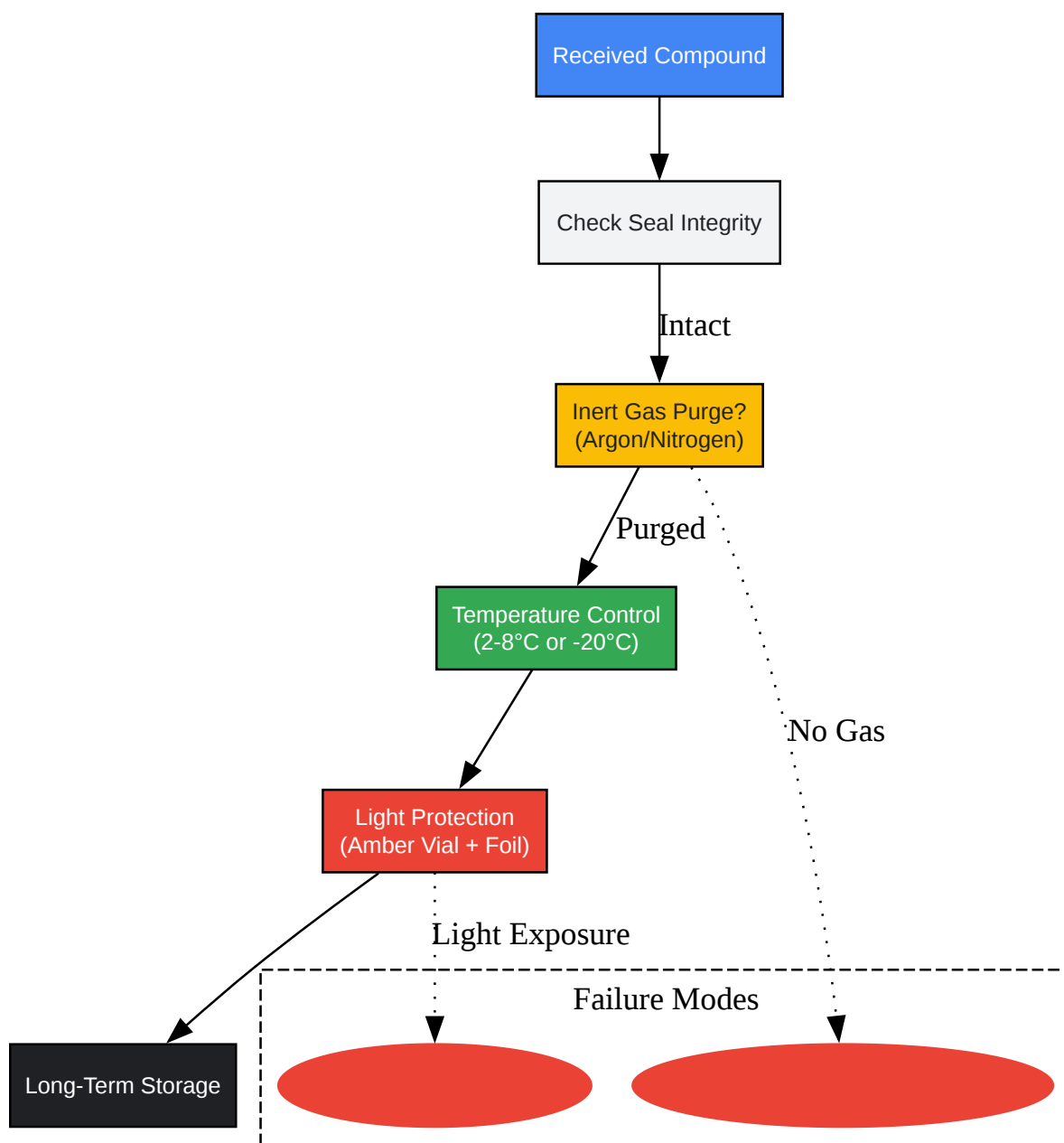
Understanding the "Why" behind the handling protocols:

- **Photolytic Instability (The Iodine Factor):** The C-I bond energy (~50-60 kcal/mol) is significantly lower than C-Br or C-Cl. Exposure to ambient light (UV/Vis) excites the molecule, leading to homolytic fission of the C-I bond.
 - **Mechanism:**
 - **Indicator:** The compound turns yellow or brown due to the formation of elemental iodine ().
- **Thermal Sensitivity:** While the pyridine ring is stable, the iodine substituent renders the molecule susceptible to deiodination at elevated temperatures (>40°C) without a catalyst, especially in the presence of trace metals.
- **Oxidative Liability:** The methoxy group at the 6-position is electron-donating, making the pyridine ring more electron-rich and thus more susceptible to N-oxidation or ring oxidation compared to electron-deficient pyridines.

Protocol: Storage & Preservation

To maintain >98% purity for cross-coupling efficiency, follow this strict storage hierarchy.

Storage Decision Logic



[Click to download full resolution via product page](#)

Figure 1: Decision logic for maximizing shelf-life stability.

Specific Storage Steps

- Container: Use amber glass vials with Teflon-lined caps.
- Atmosphere: Flush headspace with Argon or Nitrogen after every use.

- Temperature: Store at 2–8°C (Refrigerator). For storage >6 months, store at -20°C.
- Secondary Containment: Place the vial inside a sealed bag with a desiccant packet to prevent moisture condensation upon warming.

Protocol: Safe Handling & Weighing

Since the compound may exist as a liquid or low-melting solid, the handling strategy must adapt to the physical state to minimize exposure.

A. If Liquid (Supercooled or Ambient)

- Engineering Control: Handle strictly inside a chemical fume hood.
- Transfer: Use a positive displacement pipette or a glass syringe with a long needle. Avoid standard air-displacement pipettes as organic vapors can drip, causing contamination.
- PPE: Nitrile gloves (double-gloved recommended, 0.11 mm min thickness) + Safety Glasses + Lab Coat.

B. If Solid

- Static Risk: Halogenated solids can be static-prone. Use an anti-static gun if the powder "jumps."
- Weighing: Do not weigh on an open balance bench.
 - Tare a vial with a cap inside the hood.
 - Add solid.^[3]
 - Cap tightly.^[2]
 - Weigh the closed vial on the balance.

C. Reaction Setup (Cross-Coupling)

- Degassing: The C-I bond is sensitive to oxygen inhibition during catalysis. All solvents must be sparged with Argon for 15-30 minutes before adding the catalyst and the pyridine

substrate.

- Order of Addition: Add the **3-iodo-6-methoxy-2-methylpyridine** last or just before the catalyst to minimize residence time in solution without turnover.

Emergency Response & Waste Disposal

Spill Cleanup

- Evacuate: Clear the immediate area of unnecessary personnel.
- PPE: Don vapor-protective respirator if outside a hood (though spills should be rare outside hoods).
- Neutralization:
 - Absorb with vermiculite or sand.
 - If the spill is yellow/brown (iodine release), treat the area with 10% aqueous sodium thiosulfate to reduce elemental iodine to colorless iodide.
- Disposal: Collect in a container marked "Halogenated Organic Waste."

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. Remove contact lenses.^[2] Seek medical attention (alkaline nature of pyridines can cause corneal damage).
- Skin Contact: Wash with soap and water.^[2] Do not use ethanol (increases skin absorption).
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 59418332 (Analog Structure Analysis). Retrieved from [\[Link\]](#)
- Labtag Blog (2024). 5 Tips for Handling Photosensitive Reagents. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CompTox Chemicals Dashboard [comptox.epa.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. 3-iodo-2-methoxy-6-methylpyridine | 1227576-69-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Safety & Handling of 3-Iodo-6-methoxy-2-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6228821/docs#technical-guide-safety-handling-of-3-iodo-6-methoxy-2-methylpyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check